

# m-PEG11-OH: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *m*-PEG11-OH

Cat. No.: B3116480

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This guide provides a comprehensive overview of the safety and handling procedures for **m-PEG11-OH** (O-(Methyl-polyethylene glycol) undecamer), a commonly used PEG-based linker in pharmaceutical research and development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs). While **m-PEG11-OH** is generally considered to have a low hazard profile and is often shipped as a non-hazardous chemical, adherence to proper laboratory safety protocols is essential.<sup>[1]</sup> This document compiles available data on its properties, safe handling, storage, and emergency procedures.

## Chemical and Physical Properties

Understanding the physical and chemical properties of **m-PEG11-OH** is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Chemical Name	2,5,8,11,14,17,20,23,26,29,32-undecaoxatetratriacontan-34-ol	[1]
Synonyms	O-Methyl-undecaethylene glycol; Undecaethylene glycol monomethyl ether; m-PEG11-alcohol	[1]
CAS Number	2168540-65-4	[1][2]
Molecular Formula	C23H48O12	[1]
Molecular Weight	516.63 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	557.1±45.0 °C (Predicted)	[2]
Density	1.086±0.06 g/cm <sup>3</sup> (Predicted)	[2]
Solubility	DMSO: 100 mg/mL (193.57 mM; requires sonication)	[2]
pKa	14.36±0.10 (Predicted)	[2]

## Safety and Hazard Information

While a specific, comprehensive Safety Data Sheet (SDS) for **m-PEG11-OH** with detailed toxicological data is not readily available in public databases, a general assessment based on data for similar low molecular weight mPEG-OH compounds suggests a low level of hazard.[3] Most suppliers ship **m-PEG11-OH** as a non-hazardous chemical.[1] However, as with any chemical, caution should be exercised.

General Hazard Classification: Based on available information for generic mPEG-OH, the substance is not classified as hazardous according to Regulation (EC) No. 1272/2008.[3]

Potential Health Effects: To the best of our knowledge, the chemical, physical, and toxicological properties of **m-PEG11-OH** have not been thoroughly investigated.[3] Based on general

information for polyethylene glycols:

- Eye Contact: May cause mild irritation.
- Skin Contact: Unlikely to cause significant irritation.
- Inhalation: Unlikely to be a hazard at room temperature due to low volatility.
- Ingestion: Expected to have low toxicity.

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **m-PEG11-OH** and ensuring the safety of laboratory personnel.

### 3.1. Personal Protective Equipment (PPE)

The following PPE should be worn when handling **m-PEG11-OH**:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.

### 3.2. Safe Handling Practices

- Work in a well-ventilated area.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

### 3.3. Storage Conditions

For optimal stability, **m-PEG11-OH** should be stored under the following conditions:

Condition	Temperature	Duration
Short-term	0 - 4 °C	Days to weeks
Long-term	-20 °C	Months to years

The product should be stored in a dry, dark environment.<sup>[1]</sup> Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[2]</sup>

## Emergency Procedures

In the event of exposure or a spill, the following first-aid and cleanup measures should be taken.

### 4.1. First-Aid Measures

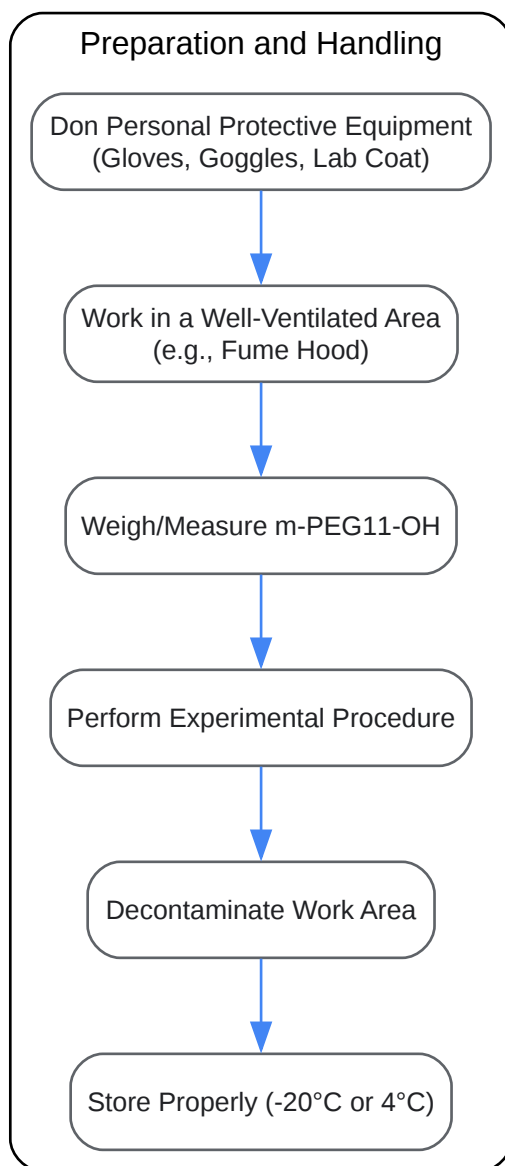
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

### 4.2. Accidental Release Measures

- Ensure adequate ventilation.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand, earth).
- Place the absorbed material into a chemical waste container.
- Do not flush to sewer.<sup>[3]</sup>

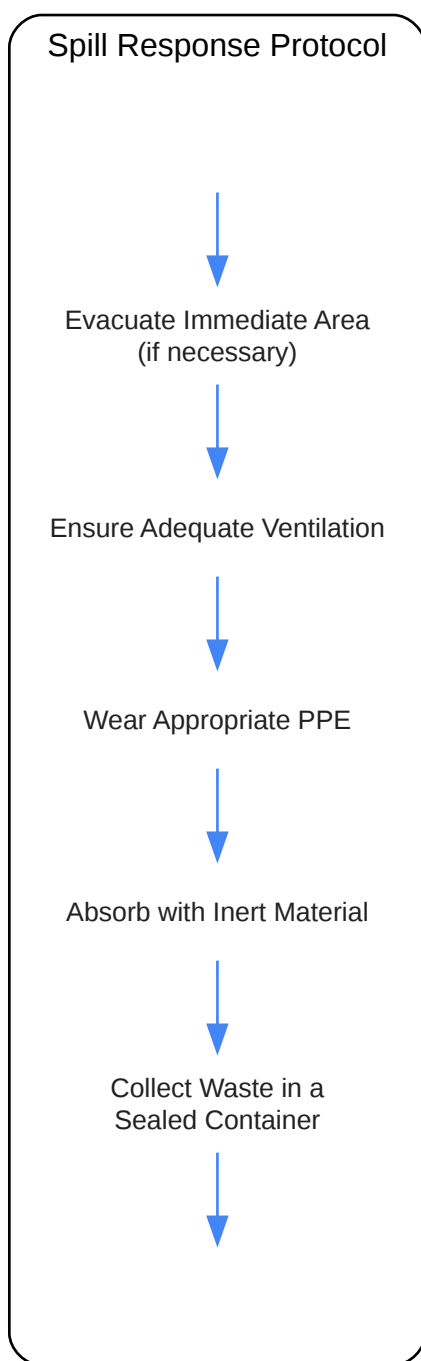
## Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **m-PEG11-OH** are not publicly documented, the following diagrams illustrate standard laboratory workflows for handling and responding to incidents involving this compound.



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Caption: Standard workflow for the safe handling of **m-PEG11-OH**.



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Caption: Logical steps for responding to an **m-PEG11-OH** spill.

## Toxicological and Ecological Information

**Toxicological Information:** Detailed toxicological studies specifically on **m-PEG11-OH** are not widely available. Studies on higher molecular weight polyethylene glycols (20, 40, or 60 kDa) have shown that they can cause tissue vacuolation without an inflammatory response in animal models. However, PEGs with molecular weights up to 7.5 kDa generally demonstrate a low level of toxicity in various animal studies. Given its much lower molecular weight, **m-PEG11-OH** is expected to have a low toxicity profile, but this has not been experimentally confirmed.<sup>[3]</sup>

**Ecological Information:** No specific ecological data for **m-PEG11-OH** is available. As a general precaution, it should not be allowed to enter drains or waterways.

## Disposal Considerations

Unused **m-PEG11-OH** and any contaminated materials should be disposed of as chemical waste in accordance with local, state, and federal regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

**Disclaimer:** This document is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal Safety Data Sheet. All laboratory personnel should be trained in general chemical safety and handling procedures.

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## References

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